

Application of Neodymium-143 in Archaeological Science: Application Notes and Protocols

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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Introduction

Neodymium-143 (^{143}Nd) is a stable isotope that proves invaluable in archaeological science, primarily as a powerful tool for provenance studies. By analyzing the isotopic composition of neodymium in archaeological artifacts, researchers can trace the geological origin of the raw materials used to create them. This technique is applicable to a wide range of materials, including ceramics, glass, and metal artifacts. The underlying principle of this method is the radioactive decay of Samarium-147 (^{147}Sm) to **Neodymium-143** (^{143}Nd). Different geological formations have distinct Sm/Nd ratios and ages, leading to variations in their $^{143}\text{Nd}/^{144}\text{Nd}$ isotopic signatures. These unique isotopic fingerprints are transferred to the artifacts made from these materials, allowing scientists to link an object to its geographical source. This approach provides crucial insights into ancient trade routes, resource exploitation, and cultural interactions.^{[1][2][3][4]}

Key Applications

The primary application of ^{143}Nd analysis in archaeology is in determining the provenance of various artifacts. This is achieved by comparing the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of an artifact to the

isotopic compositions of potential raw material sources.

- **Ceramics:** The clay and temper used to produce pottery retain the neodymium isotopic signature of their parent geological deposits. By analyzing the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio in ceramics, archaeologists can identify the specific clay sources used, helping to distinguish between local production and imported goods.[\[2\]](#)[\[5\]](#) This information is vital for understanding economic and social networks of past civilizations.
- **Glass:** In ancient glass, neodymium is typically introduced with the silica source (sand). The $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of glass can, therefore, reveal the geological origin of the sand used in its production.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This has been instrumental in studies of Roman and other ancient glass-making industries, helping to identify major production centers and trade patterns.
- **Lithic Artifacts:** The analysis of ^{143}Nd isotopes in stone tools and other lithic artifacts can help to pinpoint the quarries from which the raw materials were sourced.[\[1\]](#) This is particularly useful for understanding the movement of people and the extent of their resource procurement territories.
- **Metal Artifacts:** While less common, Nd isotope analysis can also be applied to metal artifacts to trace the origin of the ores. The isotopic signature of the metal can be linked to the geological context of the ore deposit.

Data Presentation

The following tables summarize representative $^{143}\text{Nd}/^{144}\text{Nd}$ isotopic ratios from various archaeological studies. These values showcase the range of isotopic compositions observed in different materials and geographic locations, forming the basis for provenance interpretations.

Material	Archaeological Context	Location	$^{143}\text{Nd}/^{144}\text{Nd}$ Ratio	Reference
Roman Glass	1st–3rd century AD	Eastern Mediterranean	Varies	[6]
Lithic Artifacts	Prehistoric	Fort Bragg, North Carolina, USA	Varies	[1]
Late Bronze Age Glass	Frattesina, Italy	Varies	[9]	
Impact Melt Rocks	Precambrian	Morokweng, South Africa	0.511022 - 0.511563	[10]
Impact Melt Rocks	Precambrian	Sudbury, Canada	0.509799 - 0.509881	[10]

Note: The specific $^{143}\text{Nd}/^{144}\text{Nd}$ ratios for Roman and Fort Bragg artifacts are presented as "Varies" as the source material provides a range of data within a broader study rather than specific values for individual artifacts in a readily comparable format.

Experimental Protocols

The determination of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios in archaeological samples is a meticulous process that requires specialized laboratory facilities and instrumentation. The two primary techniques employed are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). Both methods require the chemical separation of neodymium from the sample matrix and from other elements that can cause isobaric interferences, particularly samarium (Sm) and cerium (Ce).[\[11\]](#)

Protocol 1: Neodymium Isotope Analysis by MC-ICP-MS

This protocol outlines the general steps for the analysis of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios in archaeological materials using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).

1. Sample Preparation and Digestion:

- A representative portion of the archaeological sample (typically 50-100 mg) is powdered in an agate mortar to ensure homogeneity.
- The powdered sample is accurately weighed into a clean Teflon beaker.
- The sample is digested using a mixture of concentrated hydrofluoric (HF) and nitric (HNO₃) acids. The beaker is heated on a hotplate at a controlled temperature until the sample is completely dissolved.[\[10\]](#)
- The solution is then evaporated to dryness. This step is often repeated with HNO₃ to ensure the complete removal of fluorides.
- The final residue is dissolved in a known volume of dilute HNO₃ or hydrochloric acid (HCl).

2. Neodymium Separation using Ion-Exchange Chromatography:

- The separation of neodymium from the sample matrix and interfering elements is crucial for accurate isotopic analysis.[\[11\]](#) This is typically achieved through a two-stage ion-exchange chromatography process.
- Step 1: Rare Earth Element (REE) Group Separation: The dissolved sample solution is loaded onto a cation-exchange column (e.g., AG50W-X8 resin). The matrix elements are washed away with dilute HCl, and the REE fraction is then eluted with a stronger concentration of HCl.
- Step 2: Neodymium Separation: The collected REE fraction is evaporated and redissolved in a dilute acid. This solution is then loaded onto a second chromatography column packed with a resin that has a high affinity for specific REEs (e.g., Ln Resin). A specific concentration of HCl is used to selectively elute Sm and Ce, after which a different acid concentration is used to elute a purified Nd fraction.[\[12\]](#)[\[13\]](#)

3. Mass Spectrometric Analysis (MC-ICP-MS):

- The purified Nd fraction is diluted to an appropriate concentration (typically in the low ng/mL range) with dilute HNO₃.

- The sample solution is introduced into the MC-ICP-MS. A desolvating nebulizer system is often used to enhance signal intensity.[\[14\]](#)
- The instrument is tuned for optimal sensitivity and stability.
- Data is acquired by simultaneously measuring the ion beams of different neodymium isotopes in multiple Faraday cups. The isotopes of interest are ^{143}Nd , ^{144}Nd , and ^{146}Nd (for mass bias correction). It is also important to monitor for potential interferences from ^{144}Sm .
- The measured $^{146}\text{Nd}/^{144}\text{Nd}$ ratio is used to correct for instrumental mass fractionation, typically normalized to a value of 0.7219.[\[10\]](#)[\[12\]](#)
- The final $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is reported along with its analytical uncertainty. The accuracy of the method is verified by analyzing international rock standards with known Nd isotopic compositions.[\[14\]](#)

Protocol 2: Neodymium Isotope Analysis by TIMS

This protocol provides a general outline for the analysis of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios using a Thermal Ionization Mass Spectrometer (TIMS).

1. Sample Preparation and Digestion:

- The sample preparation and digestion steps are identical to those described for MC-ICP-MS analysis (Protocol 1, Step 1).

2. Neodymium Separation using Ion-Exchange Chromatography:

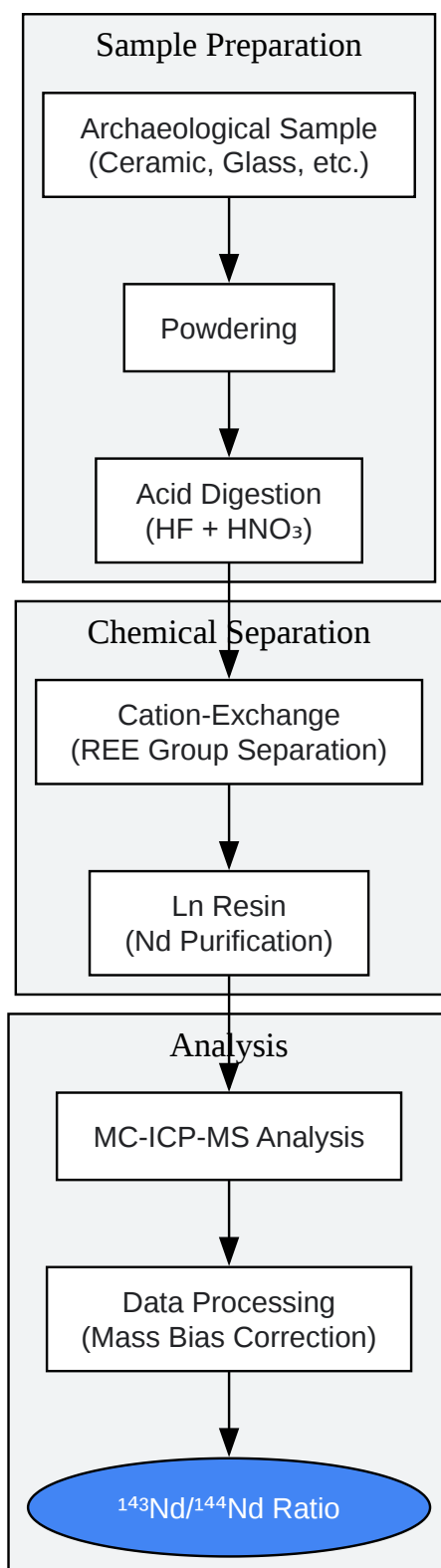
- The chromatographic separation of neodymium is also a critical step for TIMS analysis and follows the same principles as for MC-ICP-MS (Protocol 1, Step 2). A highly purified Nd fraction is essential to avoid isobaric interferences during analysis.

3. Filament Loading and Mass Spectrometric Analysis (TIMS):

- A small drop of the purified Nd solution is loaded onto a previously degassed rhenium (Re) filament.[\[10\]](#) A substance like silica gel or phosphoric acid may be added as an emission enhancer.

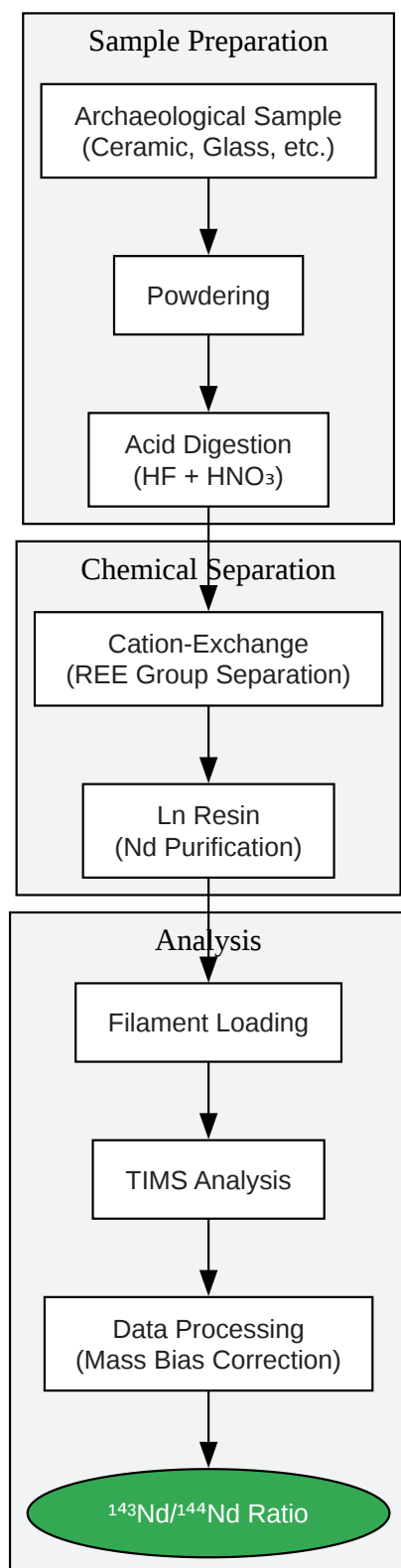
- The filament is slowly heated in the mass spectrometer's source chamber under high vacuum to first dry the sample and then to ionize the neodymium atoms.
- The ionized Nd is accelerated and focused into a magnetic field, which separates the isotopes based on their mass-to-charge ratio.
- The ion beams of the different Nd isotopes are measured sequentially or simultaneously using Faraday cups.
- The instrumental mass fractionation is corrected for by normalizing the measured $^{146}\text{Nd}/^{144}\text{Nd}$ ratio to a standard value of 0.7219.[10]
- The final $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is calculated and reported with its uncertainty. The analysis of standard reference materials is performed to ensure data quality.

Mandatory Visualization



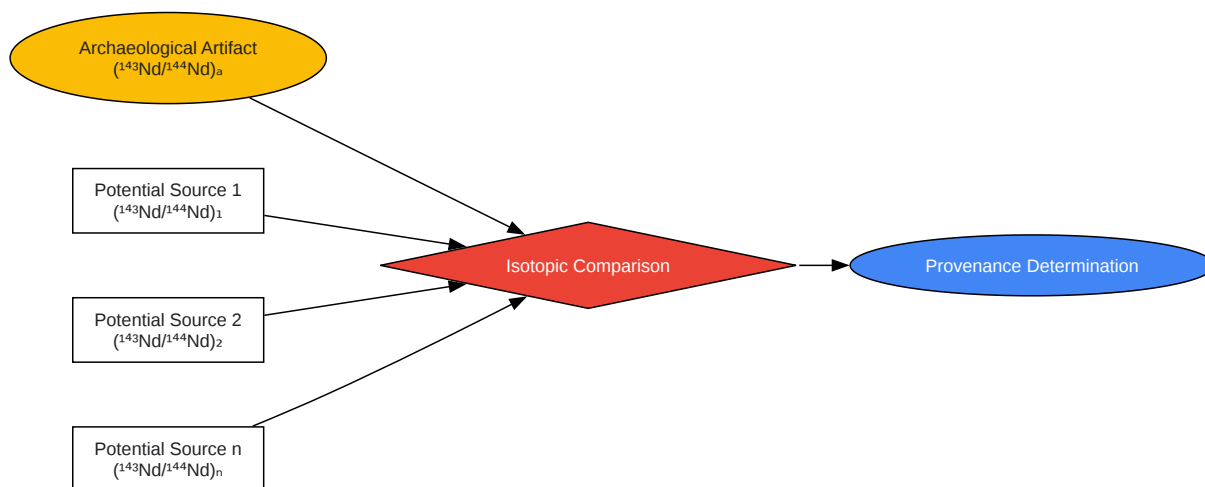
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Caption: Workflow for Nd isotope analysis using MC-ICP-MS.



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Caption: Workflow for Nd isotope analysis using TIMS.



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Caption: Logical flow of a provenance study using Nd isotopes.

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